Calibrating Gamma-Ray Detectors with Tellurium-132: Application Notes and Protocols

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Compound of Interest		
Compound Name:	Tellurium-132	
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This document provides detailed application notes and experimental protocols for the calibration of gamma-ray detectors using **Tellurium-132** (Te-132). Te-132, with a convenient half-life and a decay scheme that includes a cascade of gamma-ray emissions from its daughter product, Iodine-132 (I-132), serves as an excellent reference source for both energy and efficiency calibration of various gamma-ray spectrometers, particularly High-Purity Germanium (HPGe) detectors.

Introduction

Accurate calibration of gamma-ray detectors is fundamental for the quantitative analysis of radioactive materials. This process involves establishing a precise relationship between the energy of incident gamma rays and the corresponding channel number in the acquired spectrum (energy calibration), as well as determining the detector's efficiency at various energies (efficiency calibration).

Tellurium-132 is a fission product with a half-life of approximately 3.2 days. It undergoes beta decay to its daughter, Iodine-132, which has a much shorter half-life of about 2.3 hours. The subsequent decay of I-132 to stable Xenon-132 is accompanied by the emission of multiple gamma rays with well-defined energies and probabilities. This "in-growth" of the I-132 daughter provides a continuous source of multiple gamma lines, making a Te-132/I-132 source a valuable tool for comprehensive detector calibration.

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Decay Characteristics of Tellurium-132 and Iodine-132

The calibration process relies on the well-characterized gamma-ray emissions from the decay of Te-132 and its progeny, I-132. The key decay data are summarized in the tables below.

Table 1: Nuclear Properties of Tellurium-132 and Iodine-132

Nuclide	Half-Life	Decay Mode
Tellurium-132 (^{132}Te)	3.204 (13) days	β^-
Iodine-132 (^{132}I)	2.295 (13) hours	β^-

Table 2: Principal Gamma-Ray Emissions for Detector Calibration

Nuclide	Gamma-Ray Energy (keV)	Emission Probability (%)
Tellurium-132	228.2	88.0
Iodine-132	522.6	16.0
630.2	13.3	
667.7	98.7	
772.6	75.6	
954.6	17.6	

Note: The emission probabilities are given as the number of photons emitted per 100 decays of the parent nuclide.

Experimental Protocols

This section outlines the detailed procedures for performing energy and efficiency calibration of a gamma-ray detector using a certified Te-132/I-132 reference source. These protocols are

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primarily designed for HPGe detectors but can be adapted for other types of gamma-ray spectrometers.

Pre-Calibration and Safety Precautions

- Source Handling: Always handle the Te-132/I-132 source with appropriate tongs and maintain a safe distance to minimize radiation exposure. Wear personal protective equipment (PPE) as required by your institution's radiation safety protocols.

- Detector Preparation: Ensure the HPGe detector is cooled to its operating temperature (typically with liquid nitrogen) and that the associated electronics (preamplifier, amplifier, and multi-channel analyzer - MCA) are powered on and have stabilized.

- Background Measurement: Before placing the calibration source, acquire a background spectrum for a duration sufficient to obtain statistically significant counts in the regions of interest. This background spectrum will be subtracted from the calibration source spectrum.

Energy Calibration Protocol

- Source Placement: Position the Te-132/I-132 calibration source at a reproducible and well-defined distance from the detector endcap. The source should be centered on the detector axis.

- Data Acquisition: Acquire a gamma-ray spectrum for a time sufficient to accumulate at least 10,000 counts in the primary photopeaks of interest. This ensures good statistical precision for peak centroid determination.

- Peak Identification: Identify the prominent gamma-ray photopeaks from both Te-132 and I-132 in the acquired spectrum.

- Centroid Determination: Use the MCA software to determine the precise channel number (centroid) of each identified photopeak.

- Calibration Curve Generation: Create a calibration curve by plotting the known gamma-ray energies (from Table 2) against their corresponding channel numbers. Perform a linear or quadratic fit to the data points. The resulting equation will be used to convert channel numbers to energy for subsequent measurements.

Efficiency Calibration Protocol

- Use Certified Source: Employ a Te-132/I-132 source with a known activity, certified by a national standards laboratory.

- Data Acquisition: Acquire a spectrum in the same geometry as the energy calibration. The acquisition time should be long enough to obtain statistically significant net peak areas (typically >10,000 counts) for the major gamma-ray lines.

- Net Peak Area Calculation: For each prominent gamma-ray peak, determine the net peak area by subtracting the background continuum under the peak. Most MCA software packages have built-in functions for this calculation.

- Efficiency Calculation: Calculate the absolute full-energy peak efficiency (ε) for each gamma-ray energy using the following formula:
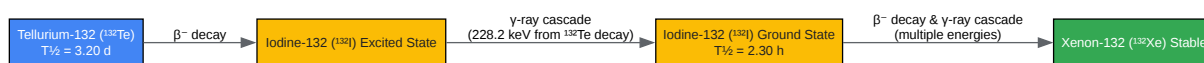
$$\varepsilon = N / (A * P\gamma * t)$$

where:

  - N = Net peak area (counts)

  - A = Activity of the source (Bq), decay-corrected to the start of the measurement

  - Pγ = Emission probability of the gamma ray

  - t = Live time of the acquisition (seconds)

- Efficiency Curve Generation: Plot the calculated efficiencies as a function of gamma-ray energy on a log-log scale. Fit the data points with a suitable function (e.g., a polynomial in the log of the energy) to generate an efficiency curve. This curve can then be used to determine the efficiency for other gamma-ray energies from unknown samples measured in the same geometry.

Visualizations

The following diagrams illustrate the key processes involved in using Te-132 for gamma-ray detector calibration.

| Tellurium-132 (^{132}Te) T½ = 3.20 d | → β⁻ decay → | Iodine-132 (^{132}I) Excited State | → γ-ray cascade (228.2 keV from ^{132}Te decay) → | Iodine-132 (^{132}I) Ground State T½ = 2.30 h | → β⁻ decay & γ-ray cascade (multiple energies) → | Xenon-132 (^{132}Xe) Stable |

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Caption: Decay scheme of **Tellurium-132** to stable Xenon-132.

Caption: Experimental workflow for gamma-ray detector calibration.

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